

Application Note: Comprehensive Analytical Characterization of 2-(2-Methoxyethoxy)pyrimidin-5-amine

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Compound of Interest

Compound Name:	2-(2-Methoxyethoxy)pyrimidin-5-amine
CAS No.:	1251024-07-3
Cat. No.:	B1526520

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Introduction

2-(2-Methoxyethoxy)pyrimidin-5-amine is a substituted pyrimidine derivative of increasing interest in pharmaceutical and materials science research. Its unique structural features, combining a pyrimidine core with an ether linkage and an amino group, necessitate a robust suite of analytical methods to ensure its identity, purity, and stability. This comprehensive guide provides a detailed framework for the analytical characterization of this compound, offering not just protocols, but the scientific rationale behind the methodological choices. The aim is to equip researchers with the necessary tools to develop and validate their own analytical workflows, ensuring data integrity and reproducibility.

The purity of such molecules is critical in drug development to ensure the quality and efficacy of the final active pharmaceutical ingredient (API).[1] Therefore, reliable analytical methods are essential for its quantification in various stages of research and development.

Physicochemical Properties: The Foundation of Method Development

A thorough understanding of the physicochemical properties of **2-(2-Methoxyethoxy)pyrimidin-5-amine** is fundamental to designing effective analytical methods. While experimental data for this specific molecule is not extensively published, we can predict its properties based on its structure and data from analogous compounds like 2-amino-5-methoxypyrimidine.[2]

Property	Predicted Value/Information	Source
Molecular Formula	C7H11N3O2	PubChem[3]
Molecular Weight	169.18 g/mol	PubChem[3]
Appearance	Likely a solid at room temperature	Inferred from similar compounds
SMILES	<chem>COCCOC1=NC=C(C=N1)N</chem>	PubChem[3]
InChI Key	RMMKRBISZJYJEX-UHFFFAOYSA-N	PubChem[3]
Predicted XlogP	-0.3	PubChem[3]

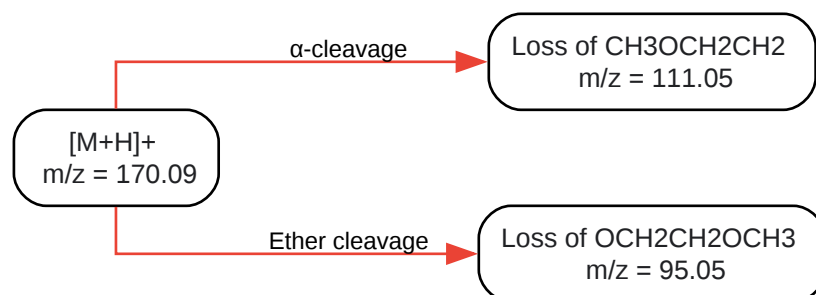
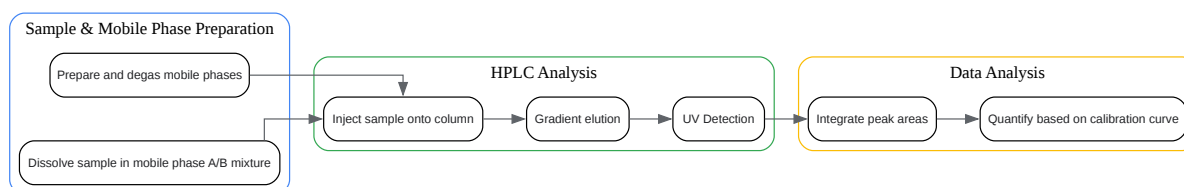
The predicted low octanol-water partition coefficient (XlogP) suggests a relatively polar nature, which is a key consideration for chromatographic method development.

Chromatographic Analysis: Purity and Quantification

High-Performance Liquid Chromatography (HPLC) is the cornerstone for assessing the purity and quantifying **2-(2-Methoxyethoxy)pyrimidin-5-amine**. Given its predicted polarity, a reversed-phase HPLC method with UV detection is a logical and effective starting point.[1][4]

High-Performance Liquid Chromatography (HPLC) with UV Detection

The versatility of HPLC makes it ideal for separating the target compound from potential impurities arising during synthesis or degradation.



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Sources

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- [3. PubChemLite - 2-\(2-methoxyethoxy\)pyrimidin-5-amine \(C7H11N3O2\)](#)
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- [4. researchgate.net](#) [researchgate.net]
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